

# A Technical Guide to the Physical Properties of Ethyl 2-Phenylcyclopropanecarboxylate

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## Compound of Interest

Compound Name: Ethyl 2-phenylcyclopropanecarboxylate

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This technical guide provides a comprehensive overview of the known physical properties of **ethyl 2-phenylcyclopropanecarboxylate**, a significant molecule in organic synthesis and medicinal chemistry. Due to the presence of two stereocenters, this compound exists as cis and trans diastereomers, each as a pair of enantiomers. This document compiles available data for these isomers, outlines general experimental protocols for property determination, and presents logical workflows for its characterization.

## Physicochemical Data

While extensive experimental data for **ethyl 2-phenylcyclopropanecarboxylate** is not widely published, a significant amount of information can be derived from computational models and databases. The following tables summarize the key physical and chemical properties associated with the cis and trans isomers of **ethyl 2-phenylcyclopropanecarboxylate**.

Table 1: General and Computed Properties of **Ethyl 2-Phenylcyclopropanecarboxylate** Isomers

Property	trans-Isomer	cis-Isomer	Source
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>2</sub>	C <sub>12</sub> H <sub>14</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	190.24 g/mol	190.24 g/mol	[1][2][3]
Exact Mass	190.099379685 Da	190.099379685 Da	[1][4]
CAS Number	946-39-4	946-38-3	[1][5]
IUPAC Name	ethyl (1R,2R)-rel-2-phenylcyclopropane-1-carboxylate	ethyl (1R,2S)-rel-2-phenylcyclopropanecarboxylate	[1][2]
Topological Polar Surface Area	26.3 Å <sup>2</sup>	26.3 Å <sup>2</sup>	[1][4]
Complexity	206	206	[1][4]
Rotatable Bond Count	4	4	[1][3][4]
Hydrogen Bond Donor Count	0	0	[1][3][4]
Hydrogen Bond Acceptor Count	2	2	[1][3][4]
XLogP3-AA (LogP)	2.3	2.3	[1][4]

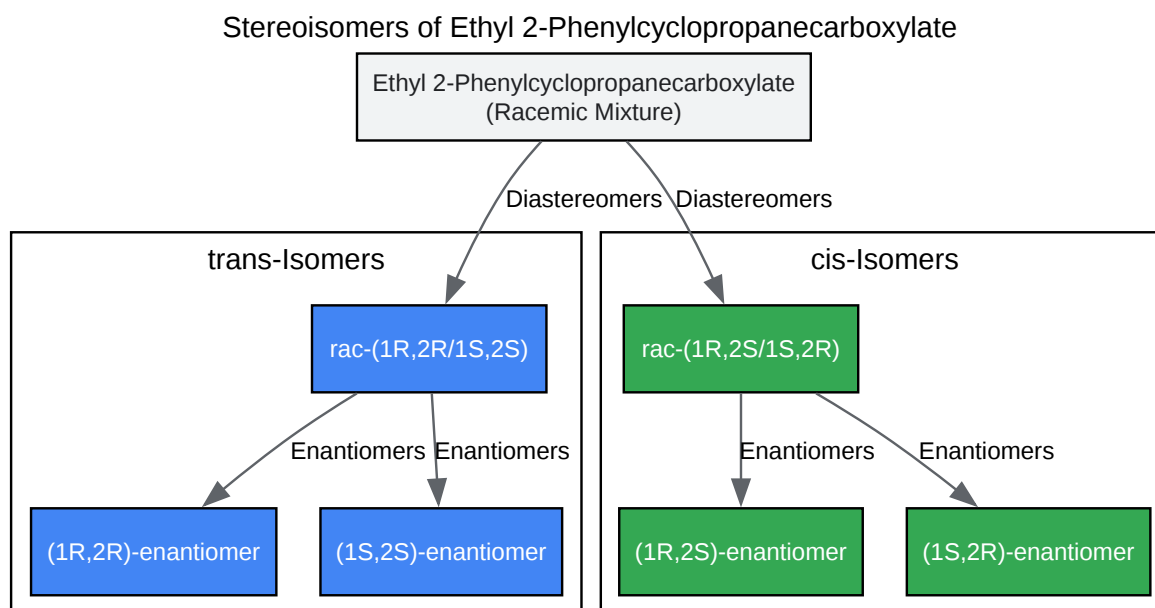
Table 2: Experimental Thermodynamic Properties

Property	Value	Isomer	Method	Source
Enthalpy of Vaporization (ΔvapH°)	16.9 ± 0.1 kcal/mol	cis	Not Specified	[6]

Note: Experimental data for boiling point, density, and refractive index are not readily available in the cited literature. The properties listed in Table 1 are primarily computed values.

## Stereoisomeric Relationships

The stereochemistry of **ethyl 2-phenylcyclopropanecarboxylate** is crucial for its biological activity and chemical reactivity. The relationship between the different isomers can be visualized as follows.



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Caption: Relationship between the stereoisomers of the compound.

## Experimental Protocols

Precise measurement of physical properties is fundamental for the characterization and quality control of chemical compounds. In the absence of published specific protocols for **ethyl 2-phenylcyclopropanecarboxylate**, this section provides established, general methodologies for determining the key physical properties of liquid organic compounds.

### Determination of Boiling Point (Capillary Method)

The boiling point is a critical indicator of purity.<sup>[7]</sup> A common and micro-scale method for its determination is the capillary method.<sup>[8][9]</sup>

- **Sample Preparation:** A small amount (a few milliliters) of the liquid sample is placed into a fusion tube.<sup>[8]</sup>

- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.<sup>[8]</sup>
- **Heating:** The fusion tube assembly is attached to a thermometer and heated gradually in a heating block or a Thiele tube.<sup>[10][11]</sup>
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.<sup>[9]</sup> The heating is then stopped.
- **Measurement:** The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.<sup>[9]</sup> The barometric pressure should also be recorded for accuracy.<sup>[10]</sup>

## Determination of Density (Pycnometer Method)

Density is a fundamental physical property that relates the mass of a substance to its volume.

<sup>[12]</sup> The pycnometer method offers high precision.<sup>[13]</sup>

- **Calibration:** The pycnometer, a small glass flask with a precise volume, is thoroughly cleaned, dried, and weighed empty.<sup>[13]</sup> It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and weighed again to determine the exact volume of the pycnometer.<sup>[13]</sup>
- **Sample Measurement:** The calibrated pycnometer is emptied, dried, and filled with the sample liquid (**ethyl 2-phenylcyclopropanecarboxylate**).
- **Weighing:** The mass of the filled pycnometer is accurately measured.
- **Calculation:** The density of the sample is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the calibrated volume of the pycnometer.<sup>[13]</sup>

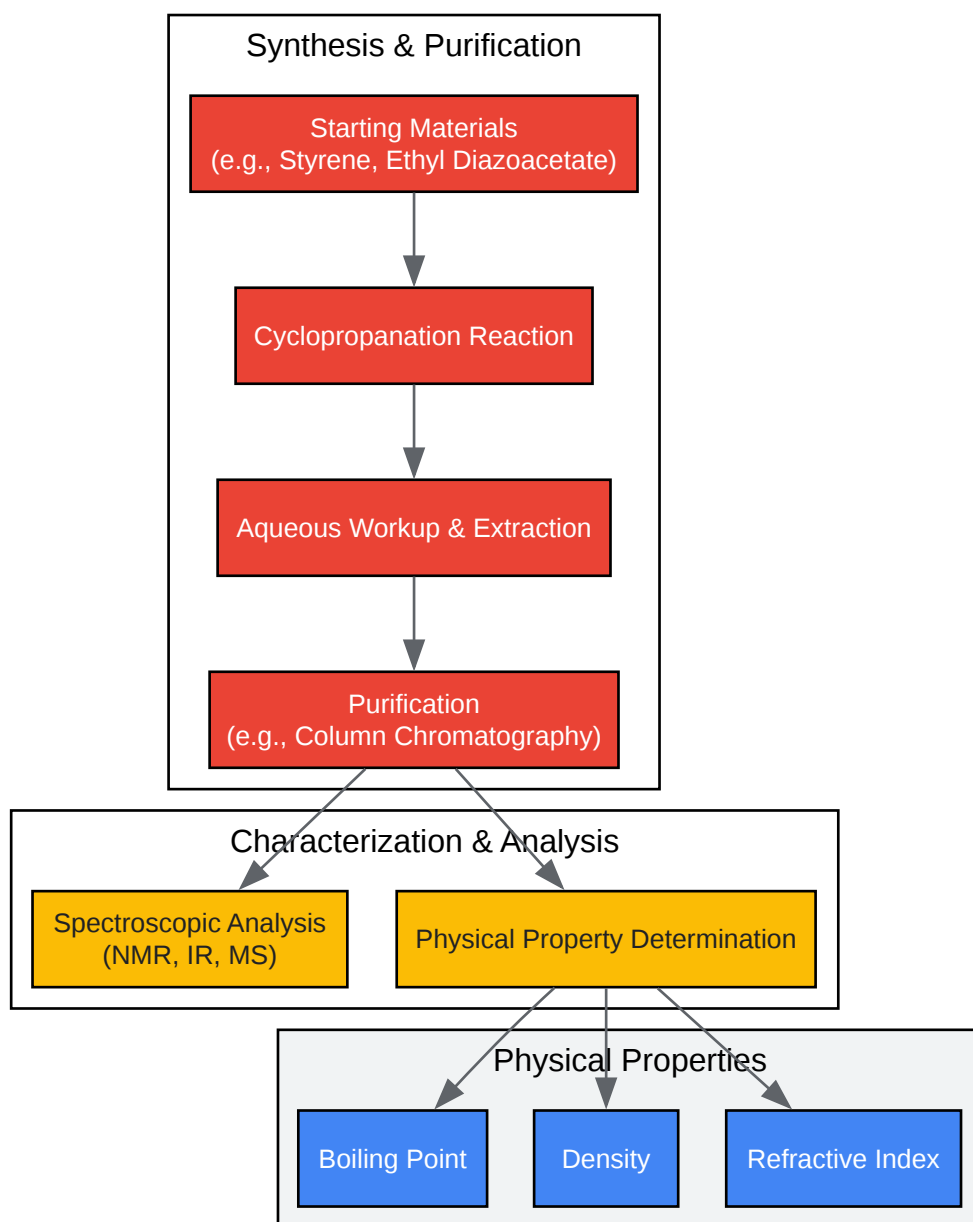
## Determination of Refractive Index (Abbe Refractometer)

The refractive index measures how light propagates through a substance and is a valuable tool for identification and purity assessment.<sup>[14]</sup>

- Instrument Calibration: The prism of the Abbe refractometer is cleaned with a suitable solvent (e.g., acetone or ethanol) and a soft tissue.[\[15\]](#) The instrument is calibrated using a standard of known refractive index.
- Sample Application: A few drops of the liquid sample are placed on the surface of the lower prism.[\[14\]](#)[\[15\]](#)
- Measurement: The prisms are closed, and light is passed through the sample. The telescope is adjusted until the boundary between the light and dark fields is sharp and centered on the crosshairs.[\[15\]](#)[\[16\]](#)
- Reading: The refractive index is read directly from the instrument's scale. The temperature should be recorded as the refractive index is temperature-dependent.[\[14\]](#)[\[15\]](#)

## Workflow for Synthesis and Characterization

The overall process for producing and verifying the physical properties of **ethyl 2-phenylcyclopropanecarboxylate** in a research setting can be outlined as follows.



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